

Technical Guide: Spiro[1,3-benzodioxole-2,1'-cyclohexan]-5-amine[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Spiro[1,3-benzodioxole-2,1'-cyclohexan]-5-amine

CAS No.: 64179-41-5

Cat. No.: B1300228

[Get Quote](#)

Executive Summary

This technical guide profiles **Spiro[1,3-benzodioxole-2,1'-cyclohexan]-5-amine**, a specialized bicyclic scaffold increasingly utilized in medicinal chemistry to introduce structural complexity without increasing molecular weight significantly.[1][2] Unlike planar aromatic systems, this spirocyclic motif introduces a critical

center (the spiro junction), forcing the cyclohexane ring to adopt a chair conformation orthogonal to the planar benzodioxole system.[1][2] This "escape from flatland" improves solubility, metabolic stability, and receptor selectivity, making it a high-value pharmacophore in the design of GPCR modulators and kinase inhibitors.[2]

Part 1: Structural Identity & Chemoinformatics[1][2]

The precise identification of this molecule is critical for database integration and retrosynthetic planning.[1][2]

Table 1: Chemical Identity Matrix

Property	Data Specification
Systematic Name	Spiro[1,3-benzodioxole-2,1'-cyclohexan]-5-amine
CAS Registry Number	64179-41-5
Molecular Formula	
Molecular Weight	205.25 g/mol
Canonical SMILES	<chem>NC1=CC=C2OC3(CCCCC3)OC2=C1</chem>
Isomeric SMILES	<chem>C1CCC2(CC1)OC3=C(O2)C=C(C=C3)N</chem>
InChI Key	ZGUHEEOHWIVGOA-UHFFFAOYSA-N

Structural Topology

The core feature is the spiro quaternary carbon at position 2 of the benzodioxole ring (shared with position 1' of the cyclohexane).[1][2] This creates a rigid, orthogonal geometry where the cyclohexane ring acts as a bulky, lipophilic "anchor" while the aniline moiety (5-amine) serves as a vector for further functionalization (e.g., amide coupling, reductive amination).[2]

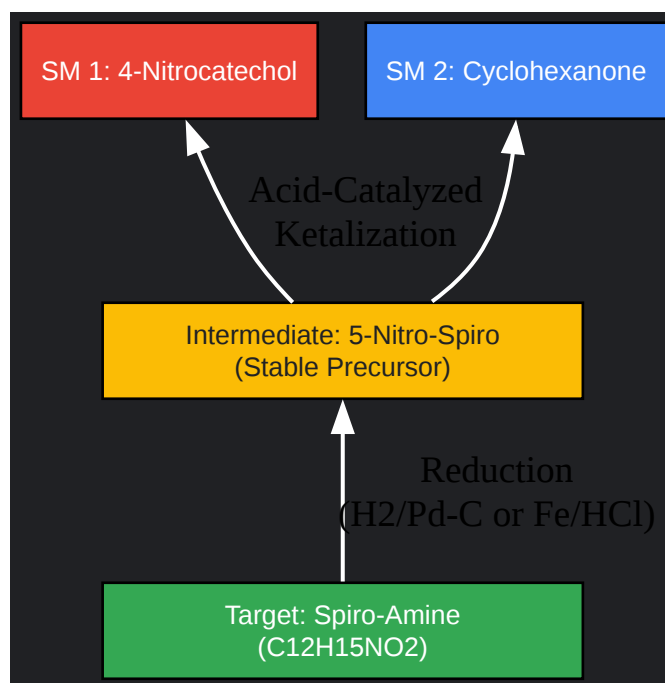
Part 2: Synthetic Pathways & Experimental Protocols

The synthesis of **Spiro[1,3-benzodioxole-2,1'-cyclohexan]-5-amine** is best approached via a Nitro-Reduction Strategy.[1][2] Direct condensation of 4-aminocatechol is prone to oxidative degradation; therefore, the industry-standard route utilizes 4-nitrocatechol as the stable precursor.[1][2]

Retrosynthetic Logic

The pathway deconstructs the target into two phases:[2]

- Reduction: Converting the nitro group to an amine.[1][2]
- Spiro-Ketalization: Constructing the dioxole ring from 4-nitrocatechol and cyclohexanone.[1][2]



[Click to download full resolution via product page](#)

Figure 1: Retrosynthetic analysis showing the disconnection to stable commercial starting materials.

Detailed Experimental Protocol

Step 1: Synthesis of 5-nitrospiro[1,3-benzodioxole-2,1'-cyclohexane]

Principle: Acid-catalyzed ketalization with azeotropic water removal.[1][2]

- Reagents:
 - 4-Nitrocatechol (1.0 eq)[1]
 - Cyclohexanone (1.2 eq)[1][2]
 - p-Toluenesulfonic acid (p-TsOH, 0.1 eq)[1]
 - Solvent: Toluene (anhydrous)[1][2]

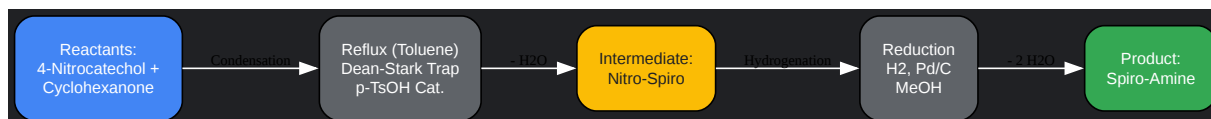
- Apparatus: Round-bottom flask equipped with a magnetic stir bar and a Dean-Stark trap fitted with a reflux condenser.^{[1][2]}
- Procedure:
 - Dissolve 4-nitrocatechol and cyclohexanone in toluene.
 - Add catalytic p-TsOH.^{[1][2]}
 - Heat to reflux (approx. 110°C).^{[1][2]} As the reaction proceeds, water generated from the condensation will collect in the Dean-Stark trap.^{[1][2]}
 - Endpoint: Monitor via TLC (Solvent: 20% EtOAc/Hexanes) until the starting catechol is consumed (typically 4–6 hours).
 - Workup: Cool to room temperature. Wash the organic layer with saturated (to remove acid catalyst) and brine.^{[1][2]} Dry over , filter, and concentrate in vacuo.
 - Purification: Recrystallize from ethanol or purify via silica gel flash chromatography.^{[1][2]}

Step 2: Reduction to Spiro[1,3-benzodioxole-2,1'-cyclohexan]-5-amine

Principle: Chemoselective reduction of the nitro group without cleaving the acid-sensitive spiro-ketal linkage.^{[1][2]}

- Reagents:
 - 5-Nitrospiro intermediate (from Step 1)^[1]
 - 10% Palladium on Carbon (Pd/C, 10 wt% loading)^[2]
 - Hydrogen gas (, balloon pressure) or Ammonium Formate (transfer hydrogenation)^[2]

- Solvent: Methanol or Ethanol[2]
- Procedure:
 - Dissolve the nitro compound in methanol under an inert nitrogen atmosphere.[1][2]
 - Carefully add the Pd/C catalyst.[1][2] (Caution: Pyrophoric when dry).
 - Purge the system with hydrogen gas and stir at room temperature under a hydrogen balloon.
 - Endpoint: Monitor via LC-MS for the appearance of the [M+H]⁺ peak at 206.1.[1][2]
 - Workup: Filter the mixture through a Celite pad to remove the catalyst. Wash the pad with methanol.[1][2]
 - Isolation: Concentrate the filtrate to yield the target amine as a light brown/off-white solid.[1][2]



[Click to download full resolution via product page](#)

Figure 2: Step-by-step synthetic workflow for the generation of the target amine.

Part 3: Physicochemical Profiling[1][2]

The spiro-cyclohexane modification significantly alters the physicochemical landscape compared to the parent 1,3-benzodioxole.[1][2]

Table 2: Calculated Properties (In Silico)

Property	Value	Significance in Drug Design
cLogP	~2.7	Ideal lipophilicity for membrane permeability (Rule of 5 compliant).[1][2]
TPSA	35.25	Low polar surface area suggests excellent blood-brain barrier (BBB) penetration potential.[1][2]
H-Bond Donors	1	The primary amine (-NH2) acts as a key donor for receptor binding.[1][2]
H-Bond Acceptors	3	Two ether oxygens + nitrogen lone pair.[1][2]
	0.50	High fraction of carbons (6 from cyclohexane / 12 total).[1][2] Correlates with higher clinical success rates due to lower promiscuity.[1][2]

Part 4: Medicinal Chemistry Applications[1][2][8][9][10][11]

The "Spiro" Advantage

In modern drug discovery, "flat" molecules (high aromatic carbon count) often suffer from poor solubility and non-specific binding.[1][2] The spiro[1,3-benzodioxole-2,1'-cyclohexane] core serves as a conformational lock.[1][2]

- Orthogonality: The cyclohexane ring lies perpendicular to the benzodioxole plane.[1][2] This creates a distinct 3D shape vector that can probe deep hydrophobic pockets in enzymes (e.g., kinases) that flat inhibitors cannot access.[1][2]

- Bioisosterism: This scaffold is often used as a bioisostere for substituted indoles or quinolines, providing similar steric bulk but with different electronic properties.^{[1][2]}

Target Classes

- GPCR Modulators: The amine handle allows for coupling to aryl-ureas or amides, a common motif in antagonists for receptors like MCHR1 (Melanin-concentrating hormone receptor).^{[1][2]}
- Kinase Inhibitors: The benzodioxole oxygen atoms can participate in hydrogen bonding with the hinge region of kinases, while the spiro-cycle occupies the solvent-exposed region or the hydrophobic back-pocket.^{[1][2]}

References

- PubChem. (2025).^{[1][2][3][4]} **Spiro[1,3-benzodioxole-2,1'-cyclohexan]-5-amine** Compound Summary. National Library of Medicine.^{[1][2]} [\[Link\]](#)^{[1][2]}
- Lovering, F., Bikker, J., & Humblet, C. (2009).^{[1][2]} Escape from Flatland: Increasing Saturation as an Approach to Improving Clinical Success. Journal of Medicinal Chemistry. [\[Link\]](#)
- EPA CompTox Dashboard. (2023). Spiro[1,3-benzodioxole-2,1'-cyclohexane], 5,6-dinitro-Details. [\[Link\]](#)^{[1][5]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Spiro(1,3-benzodioxole-2,1'-cyclohexane) | C₁₂H₁₄O₂ | CID 67440 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. researchgate.net [\[researchgate.net\]](#)

- [3. PubChemLite - Spiro\[1,3-benzodioxole-2,1'-cyclohexan\]-5-amine \(C12H15NO2\) \[pubchemlite.lcsb.uni.lu\]](#)
- [4. GSRS \[gsrs.ncats.nih.gov\]](#)
- [5. Substance Registry Services | US EPA \[cdxapps.epa.gov\]](#)
- To cite this document: BenchChem. [Technical Guide: Spiro[1,3-benzodioxole-2,1'-cyclohexan]-5-amine[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1300228/docs#technical-guide-spiro-1-3-benzodioxole-2-1-cyclohexan-5-amine-1\]](https://www.benchchem.com/product/b1300228/docs#technical-guide-spiro-1-3-benzodioxole-2-1-cyclohexan-5-amine-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

